

An In-depth Technical Guide on the Discovery and Properties of Hassium-271

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Compound of Interest

Compound Name: HS271

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and known properties of the Hassium-271 (^{271}Hs) isotope. Hassium, a synthetic transactinide element with atomic number 108, is of significant interest to the nuclear science community due to the stability of its heavier isotopes, which lie in the predicted "island of stability." This document details the experimental protocols for the synthesis of Hassium-271, presents its decay characteristics in a structured format, and includes visualizations of the experimental workflow to facilitate a deeper understanding of the complex processes involved in the discovery and characterization of this superheavy nuclide.

Introduction

Hassium (Hs) is a purely synthetic element, first officially synthesized in 1984 by a German research team at the Gesellschaft für Schwerionenforschung (GSI) in Darmstadt.^[1] The isotope Hassium-271 is one of the most stable known isotopes of Hassium, exhibiting a relatively long half-life that allows for more detailed study of its properties. Its location on the chart of nuclides near predicted regions of enhanced stability makes it a crucial subject for research aimed at understanding the limits of nuclear existence and the properties of superheavy elements.

Discovery and History of Hassium-271

The discovery of Hassium-271 is credited to a team of scientists in 2008 through the irradiation of a Curium-248 (^{248}Cm) target with a beam of Magnesium-26 (^{26}Mg) ions.^[2] This "hot fusion" reaction resulted in the formation of the compound nucleus Hassium-274, which then evaporated three neutrons (3n channel) to produce Hassium-271.^{[2][3]}

Another successful reaction for the synthesis of Hassium-271 involves the bombardment of a Californium-249 (^{249}Cf) target with Neon-22 (^{22}Ne) projectiles.^[3]

Quantitative Data

The known nuclear properties of Hassium-271 are summarized in the table below. These values are compiled from various experimental observations and are crucial for theoretical modeling and the design of future experiments.

Property	Value	Unit
Atomic Number (Z)	108	-
Mass Number (A)	271	-
Half-life ($t_{1/2}$)	~10 - 46	seconds
Decay Mode	Alpha (α) decay	-
Alpha Decay Energy (E_α)	9.13, 9.27	MeV
Daughter Isotope	Seaborgium-267 (^{267}Sg)	-
Synthesis Reaction 1	$^{248}\text{Cm} + ^{26}\text{Mg} \rightarrow ^{271}\text{Hs} + 3\text{n}$	-
Synthesis Reaction 2	$^{249}\text{Cf} + ^{22}\text{Ne} \rightarrow ^{271}\text{Hs} + \text{xn}$	-

Experimental Protocols

The synthesis and identification of Hassium-271 require sophisticated experimental setups capable of handling intense ion beams and detecting single atoms with very short lifetimes. The following is a generalized description of the experimental methodology employed in the discovery of superheavy elements like Hassium-271.

Target Preparation and Irradiation

A thin target of a heavy actinide, such as Curium-248 or Californium-249, is prepared, often by electrodeposition onto a backing foil. This target is then mounted on a rotating wheel to withstand the intense heat generated by the high-energy projectile beam. A beam of lighter ions, for example, Magnesium-26, is accelerated to a specific energy using a linear accelerator and directed onto the rotating target. The beam energy is carefully selected to optimize the cross-section for the desired fusion-evaporation reaction.

Separation of Reaction Products

The products of the nuclear reaction, including the desired Hassium-271 nuclei, recoil out of the target. These recoiling ions are then guided into a gas-filled recoil separator. This device utilizes magnetic and electric fields to separate the superheavy nuclei from the unreacted projectile beam and other lighter reaction byproducts based on their differing magnetic rigidities.

Detection and Identification

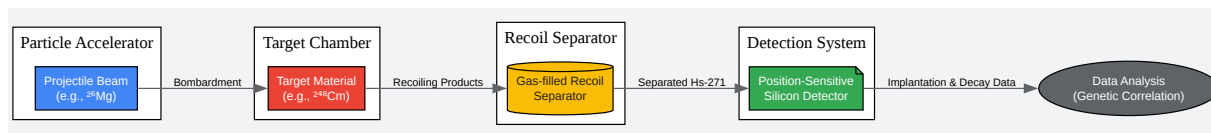
The separated Hassium-271 ions are implanted into a position-sensitive silicon detector located at the focal plane of the separator. The detector records the time and position of the implantation event. The subsequent alpha decay of the implanted Hassium-271 nucleus is then detected in the same or adjacent detectors. The energy of the emitted alpha particle and the time difference between the implantation and the decay event are measured.

The identification of Hassium-271 is confirmed by observing the characteristic alpha decay energy and correlating it with the decay of its known daughter nuclide, Seaborgium-267, and subsequent granddaughter nuclides in the decay chain. This "genetic correlation" provides a definitive signature for the presence of the new isotope.

Visualizations

Experimental Workflow for Hassium-271 Synthesis

The following diagram illustrates the key stages involved in the experimental synthesis and identification of Hassium-271.

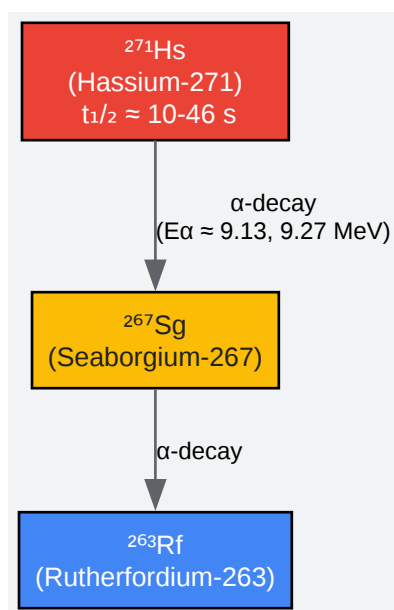


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Caption: Experimental workflow for the synthesis and identification of Hassium-271.

Decay Chain of Hassium-271

This diagram illustrates the alpha decay of Hassium-271 to its daughter and granddaughter isotopes.



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